

# Personal protective equipment for handling 5-Bromo-2-chloropyridin-3-OL

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## Compound of Interest

Compound Name: 5-Bromo-2-chloropyridin-3-OL

Cat. No.: B1340272

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## Essential Safety and Handling Guide for 5-Bromo-2-chloropyridin-3-ol

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This document provides critical safety and logistical information for the handling, operation, and disposal of **5-Bromo-2-chloropyridin-3-ol** (CAS No. 286946-77-8). Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Classification

**5-Bromo-2-chloropyridin-3-ol** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available safety data, this compound is acutely toxic if swallowed.

GHS Hazard Classification:

Hazard Class	Category	GHS Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger	GHS06

Data sourced from Sigma-Aldrich safety information for CAS No. 286946-77-8.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **5-Bromo-2-chloropyridin-3-ol**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	<p>Nitrile gloves are a suitable choice for protection against a variety of chemicals.<a href="#">[1]</a><a href="#">[2]</a><a href="#">[3]</a></p> <p>Always inspect gloves for integrity before use and change them frequently, or immediately if contamination is suspected.<a href="#">[4]</a></p>
Eyes/Face	Safety goggles and face shield	<p>Safety goggles should be worn to protect against splashes.<a href="#">[5]</a></p> <p>A face shield provides an additional layer of protection for the entire face and should be used when handling larger quantities or when there is a significant risk of splashing.<a href="#">[4]</a> <a href="#">[5]</a></p>
Body	Laboratory coat	<p>A standard laboratory coat should be worn to protect the skin and personal clothing from contamination.<a href="#">[1]</a><a href="#">[2]</a></p>
Respiratory	N95 dust mask or respirator	<p>Use a NIOSH-approved N95 dust mask or a respirator, especially when handling the solid compound, to prevent inhalation of dust particles.</p> <p>Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.</p> <p><a href="#">[1]</a><a href="#">[2]</a><a href="#">[6]</a></p>

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **5-Bromo-2-chloropyridin-3-ol** to minimize exposure risk.

#### 1. Preparation:

- Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Have an emergency spill kit readily accessible.

#### 2. Weighing and Transfer:

- Handle the solid compound in a designated area within the fume hood to contain any dust.
- Use appropriate tools (e.g., spatula, weighing paper) for transfer.
- Close the container tightly immediately after use.[\[7\]](#)

#### 3. In-Use Operations:

- Keep all containers with the chemical clearly labeled.
- Avoid actions that could generate dust.
- Wash hands thoroughly after handling, even if gloves were worn.[\[6\]](#)[\[7\]](#)

#### 4. Post-Operation:

- Decontaminate the work surface after completion of the task.
- Remove and dispose of contaminated PPE in the designated waste stream.

## Emergency Procedures

Emergency Scenario	Immediate Action
Skin Contact	Immediately wash the affected area with plenty of soap and water. <a href="#">[7]</a> <a href="#">[8]</a> Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[7]</a> <a href="#">[8]</a> Remove contact lenses if present and easy to do. Continue rinsing. <a href="#">[7]</a> <a href="#">[8]</a> Seek immediate medical attention.
Inhalation	Move the individual to fresh air and keep them at rest in a comfortable breathing position. <a href="#">[7]</a> <a href="#">[8]</a> Seek medical attention.
Ingestion	If swallowed, immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. <a href="#">[9]</a> Cover the spill with an inert absorbent material. <a href="#">[9]</a> Collect the material into a suitable container for disposal. <a href="#">[6]</a> <a href="#">[9]</a>

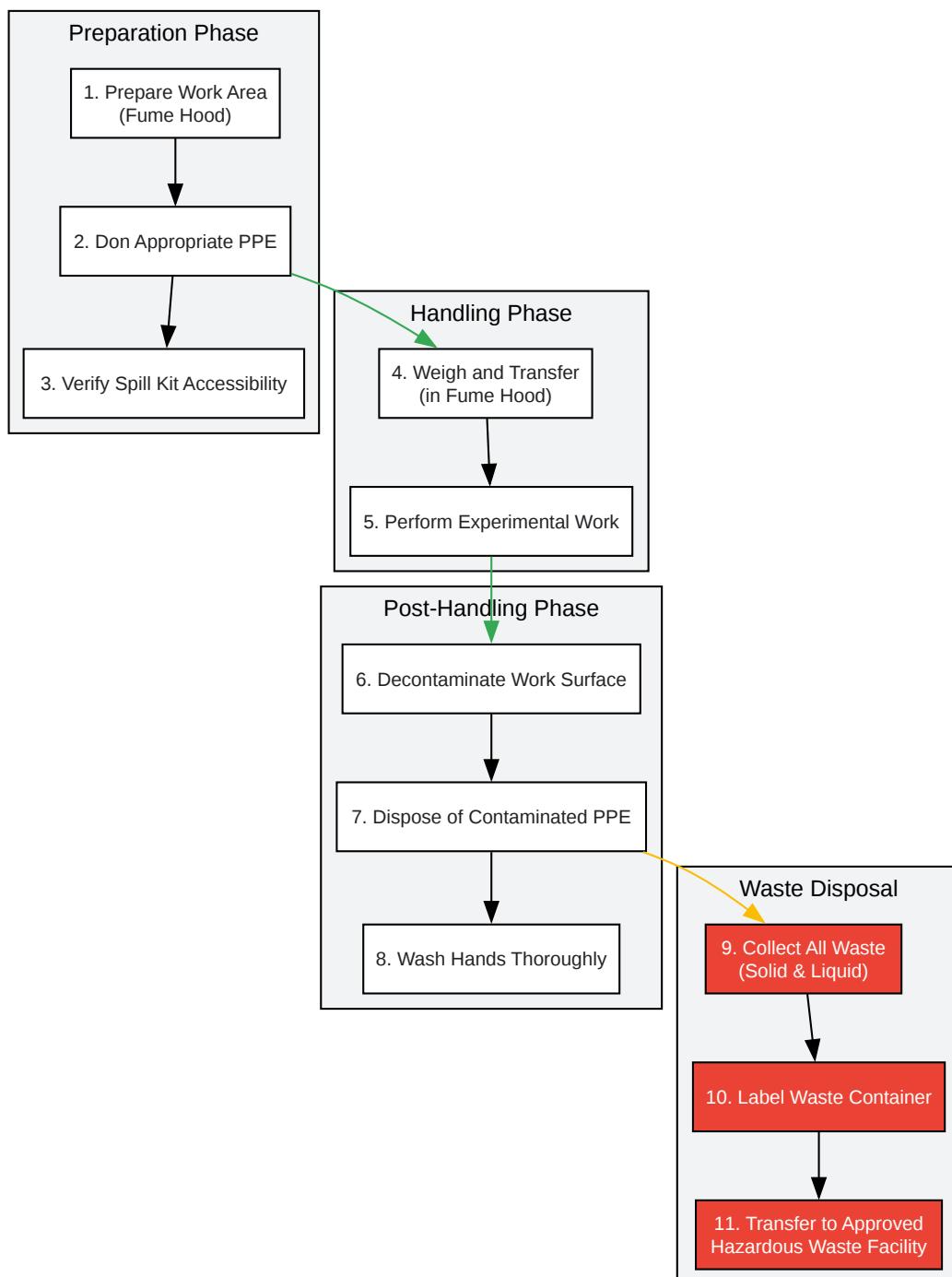
## Disposal Plan

All waste containing **5-Bromo-2-chloropyridin-3-ol** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE and weighing paper, in a clearly labeled, sealed container.
- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution must be collected in a labeled, sealed hazardous waste container.
- Disposal Route: Dispose of all waste through an approved hazardous waste disposal facility, in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#)[\[10\]](#) Do not dispose of down the drain.[\[6\]](#)[\[10\]](#)

# Visual Workflow for Handling 5-Bromo-2-chloropyridin-3-ol

Workflow for Safe Handling of 5-Bromo-2-chloropyridin-3-ol



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Caption: A flowchart illustrating the key procedural steps for the safe handling and disposal of **5-Bromo-2-chloropyridin-3-ol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-2-chloropyridin-3-OL]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1340272#personal-protective-equipment-for-handling-5-bromo-2-chloropyridin-3-ol>

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